

Jöns Jacob Berzelius and the discovery of Mercury(II) thiocyanate

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Compound of Interest

Compound Name: *Mercury(II) thiocyanate*

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An In-depth Technical Guide to **Mercury(II) Thiocyanate**: From Berzelius's Discovery to Modern Applications

This whitepaper provides a comprehensive overview of **Mercury(II) thiocyanate**, from its initial synthesis by Jöns Jacob Berzelius to its contemporary applications in analytical chemistry. This document is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of this compound's properties, synthesis, and handling.

Introduction: The Discovery by Jöns Jacob Berzelius

The first synthesis of **Mercury(II) thiocyanate** ($\text{Hg}(\text{SCN})_2$) is attributed to the renowned Swedish chemist Jöns Jacob Berzelius in 1821.^{[1][2]} His work with mercuric oxide and thiocyanic acid laid the foundation for the study of this unique inorganic compound.^{[1][3]} While Berzelius's initial preparation marked the discovery of the substance, it was not until 1866 that Otto Hermes prepared the first pure sample.^{[1][2]} **Mercury(II) thiocyanate** is a white, odorless powder that is sparingly soluble in water.^{[1][4][5]} It is perhaps most famous for the dramatic thermal decomposition reaction known as the "Pharaoh's Serpent," where its ignition produces a large, serpent-like column of ash.^{[1][2][3]}

Physicochemical Properties

A summary of the key quantitative properties of **Mercury(II) thiocyanate** is presented in Table 1 for easy reference.

Table 1: Quantitative Properties of **Mercury(II) Thiocyanate**

Property	Value
Molar Mass	316.755 g/mol [1]
Appearance	White monoclinic powder [1]
Density	3.71 g/cm ³ [1][4]
Melting Point	Decomposes at 165 °C (329 °F; 438 K) [1][4]
Solubility in water	0.069 g/100 mL [1]
LD50 (rat, oral)	46 mg/kg [1][4]

Experimental Protocols for Synthesis

While Berzelius's original synthesis involved the reaction of mercuric oxide with thiocyanic acid ($\text{HgO} + 2 \text{ HSCN} \rightarrow \text{Hg}(\text{SCN})_2 + \text{H}_2\text{O}$), the most common and reliable method for preparing **Mercury(II) thiocyanate** today is through a precipitation reaction.[\[1\]\[3\]](#)

Precipitation Method from Mercury(II) Nitrate and Potassium Thiocyanate

This procedure details the synthesis of **Mercury(II) thiocyanate** via the reaction of aqueous solutions of mercury(II) nitrate and potassium thiocyanate.

Materials:

- Mercury(II) nitrate hemihydrate ($\text{Hg}(\text{NO}_3)_2 \cdot \frac{1}{2}\text{H}_2\text{O}$)
- Potassium thiocyanate (KSCN)
- Distilled water
- Nitric acid (HNO_3)

- Ferric chloride solution (indicator)

Table 2: Reagents for Precipitation Synthesis

Reagent	Quantity
Mercury(II) nitrate hemihydrate	59 g
Potassium thiocyanate	25 g
Distilled water	1500 mL (1000 mL + 500 mL)
Nitric acid	As needed
Ferric chloride solution	10 drops

Procedure:

- Dissolve 59 g of mercury(II) nitrate hemihydrate in 1000 mL of distilled water. Add a small amount of nitric acid to prevent the formation of basic salts.[6]
- To this solution, add 10 drops of ferric chloride solution to act as an indicator.[6]
- In a separate beaker, dissolve 25 g of potassium thiocyanate in 500 mL of distilled water.[6]
- Slowly add the potassium thiocyanate solution to the mercury(II) nitrate solution with constant stirring.[6]
- Continue adding the thiocyanate solution until a faint red color from the formation of the iron(III) thiocyanate complex persists, indicating a slight excess of thiocyanate.[6]
- The white precipitate of **Mercury(II) thiocyanate** will form. Collect the precipitate by filtration. [4]
- Wash the precipitate with cold distilled water and dry it in a desiccator. Avoid heating, as the compound decomposes at 165 °C.[4]

The "Pharaoh's Serpent" Reaction: Thermal Decomposition

The thermal decomposition of **Mercury(II) thiocyanate** is a well-known chemical demonstration. When heated, the compound undergoes a rapid, exothermic reaction, producing a large, snake-like mass of ash. The primary solid product is carbon nitride (C_3N_4).

[7]

The overall reaction is: $2 \text{Hg}(\text{SCN})_2(\text{s}) \rightarrow 2 \text{HgS}(\text{s}) + \text{CS}_2(\text{g}) + \text{C}_3\text{N}_4(\text{s})$ [4]

The carbon disulfide (CS_2) produced is flammable and ignites in the presence of oxygen:
 $\text{CS}_2(\text{g}) + 3 \text{O}_2(\text{g}) \rightarrow \text{CO}_2(\text{g}) + 2 \text{SO}_2(\text{g})$ [4]

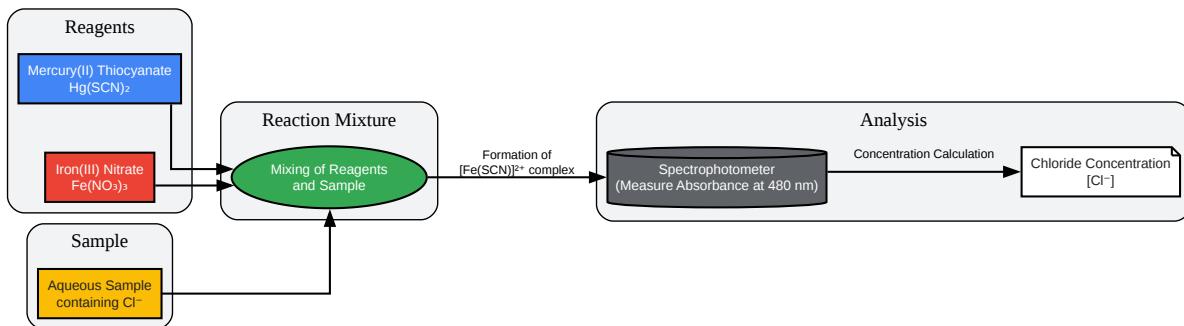
The mercury(II) sulfide (HgS) can also react with oxygen to produce toxic mercury vapor:
 $\text{HgS}(\text{s}) + \text{O}_2(\text{g}) \rightarrow \text{Hg}(\text{g}) + \text{SO}_2(\text{g})$ [4]

Due to the production of highly toxic mercury vapor and other hazardous gases, this experiment should only be performed in a well-ventilated fume hood with appropriate safety precautions.

Application in Analytical Chemistry: Chloride Ion Determination

Mercury(II) thiocyanate is utilized in a colorimetric method for the determination of chloride ions in aqueous solutions. [1][3] This method relies on the displacement of the thiocyanate ion by chloride ions, followed by the formation of a colored complex with iron(III).

The workflow for this analytical method is depicted in the following diagram.



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Caption: Workflow for the colorimetric determination of chloride ions.

The underlying chemical principle involves the reaction of chloride ions with **Mercury(II) thiocyanate** to form the more stable mercury(II) chloride, releasing thiocyanate ions. These liberated thiocyanate ions then react with iron(III) ions to form the intensely colored iron(III) thiocyanate complex, $[\text{Fe}(\text{SCN})(\text{H}_2\text{O})_5]^{2+}$, which has a strong absorbance at approximately 480 nm. The intensity of the color is directly proportional to the concentration of chloride ions in the original sample.

Conclusion

Since its initial synthesis by Jöns Jacob Berzelius, **Mercury(II) thiocyanate** has remained a compound of interest due to its unique chemical properties. While its use in pyrotechnics has been curtailed due to its high toxicity, it continues to be a valuable reagent in analytical chemistry. A thorough understanding of its synthesis, properties, and reactions is crucial for its safe and effective use in research and industrial applications. Professionals handling this compound should adhere to strict safety protocols due to the significant health and environmental hazards associated with mercury and its compounds.

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